

C.I. Disperse Red 19 dye content analysis method

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Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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Chemical Profile of C.I. Disperse Red 19

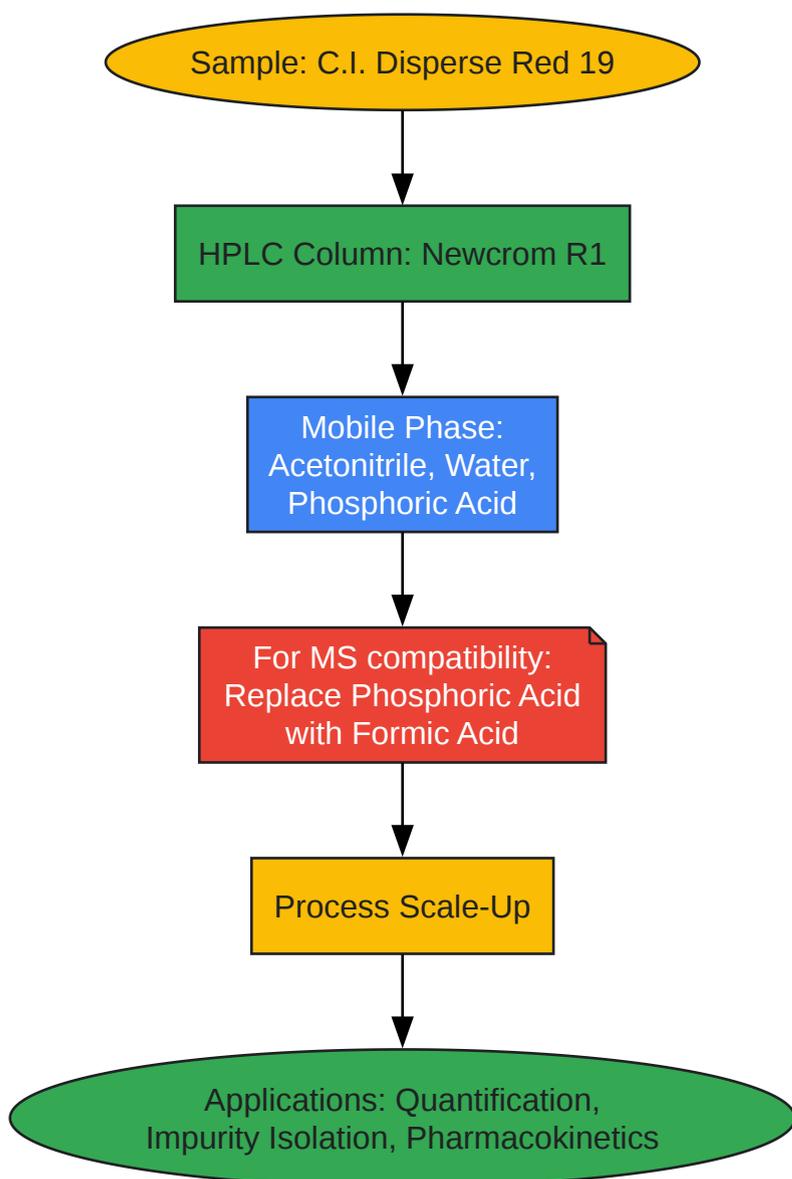
The table below summarizes the fundamental identifiers and properties of **C.I. Disperse Red 19** (also known as Disperse Red 19) as reported in the chemical databases [1] [2] [3].

Property	Details
CAS Number	2734-52-3 [1] [2]
Molecular Formula	C ₁₆ H ₁₈ N ₄ O ₄ [1] [2] [3]
Molecular Weight	330.34 g/mol [1] [2] [3]
Physical Form	Dark purple to dark red-brown crystalline powder [2]
Melting Point	>300 °C [2]
Water Solubility	234.5 µg/L at 25 °C [2]
λ _{max}	495 nm [2]
Synonyms	C.I. 11130; 2,2'-[[4-[(4-Nitrophenyl)azo]phenyl]imino]bisethanol [2] [3]

HPLC Analysis Method

One specific High-Performance Liquid Chromatography (HPLC) method for analyzing **C.I. Disperse Red 19** was identified. This method can be used for quantification, pharmacokinetics, and isolation of impurities [1].

The diagram below outlines the general workflow for this HPLC analysis:



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Experimental Protocol Summary [1]:

- **Column:** The method uses a **Newcrom R1** HPLC column, which is a reverse-phase column with low silanol activity. The manufacturer notes that smaller 3 μm particle size columns are available for faster UPLC (Ultra-Performance Liquid Chromatography) applications.
- **Mobile Phase:** The composition includes **acetonitrile (MeCN), water, and phosphoric acid**.
- **Mass Spectrometry Compatibility:** For applications involving mass spectrometry (MS), the phosphoric acid must be replaced with **formic acid** to ensure compatibility.
- **Method Scalability:** The liquid chromatography method is scalable and can be adapted for preparative separation to isolate impurities.

Broader Context and Research Gaps

The search results indicate that **C.I. Disperse Red 19** is also studied as a **non-linear optical (NLO) dye** for potential use in optical switching devices and polymer films [2] [3]. Furthermore, recent research explores sustainable dyeing processes like **supercritical CO₂ dyeing**, where the diffusion behavior of dyes into fibers is a critical area of study [4].

However, based on the current search, I was unable to find the following information that would be required for a full comparison guide:

- Experimental data comparing the performance of **C.I. Disperse Red 19** with other disperse dyes.
- Detailed experimental protocols for other analytical methods (e.g., spectroscopy, TLC).
- Complete signaling pathways or complex mechanistic relationships that would require additional visualization.

To construct a comprehensive guide, you may need to consult specialized scientific journals and databases directly. I suggest searching for articles on platforms like **Google Scholar, Scopus, or Web of Science** using terms such as "Disperse Red 19 HPLC method validation," "disperse dye analysis comparison," and "textile dye quantification."

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References

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2. | 2734-52-3 DISPERSE RED 19 [chemicalbook.com]
3. CAS 2734-52-3 Disperse - Alfa Chemistry red 19 [alfa-chemistry.com]
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